

# An In-depth Technical Guide to the Physical Properties of Cyclopentylmalonic Acid

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## Compound of Interest

Compound Name: Cyclopentylmalonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Cyclopentylmalonic acid** (CAS 5660-81-1), a dicarboxylic acid featuring a cyclopentyl substituent. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and pharmaceutical development, offering detailed data and experimental methodologies.

## Core Physical Properties

**Cyclopentylmalonic acid** is a white to off-white crystalline solid at room temperature.<sup>[1]</sup> Its chemical structure, consisting of a five-carbon aliphatic ring attached to a malonic acid backbone, imparts a combination of hydrophobic and hydrophilic characteristics that govern its physical behavior.

The primary physical properties of **Cyclopentylmalonic acid** are summarized in the table below for quick reference.

Physical Property	Value/Description	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[2]
Molecular Weight	172.18 g/mol	[2]
Appearance	White to off-white crystalline solid/powder	[1]
Melting Point	162 °C	[3]
Solubility	Water: Soluble (Qualitative)	[1]
Alcohols: Soluble (Qualitative)	[1]	
Polar Organic Solvents: Generally Soluble (Qualitative)	[1]	

Note: Specific quantitative solubility data (e.g., g/100 mL) for **Cyclopentylmalonic acid** is not readily available in the reviewed literature. The solubility is qualitatively described. The presence of two carboxylic acid groups allows for hydrogen bonding and solubility in polar solvents, while the cyclopentyl group introduces a degree of hydrophobicity.[1]

## Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting point and solubility of a solid organic compound like **Cyclopentylmalonic acid**.

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance. The capillary method is a common and reliable technique for this measurement.

**Principle:** A small, finely powdered sample of the compound is packed into a capillary tube and heated at a controlled rate in a melting point apparatus. The temperatures at which the substance begins to liquefy and at which it becomes completely liquid are recorded as the melting range.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **Cyclopentylmalonic acid** is finely ground into a powder using a mortar and pestle.
- Capillary Packing: The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- Measurement:
  - The packed capillary tube is placed into the heating block of the melting point apparatus.
  - A rapid heating rate is initially used to determine an approximate melting temperature.
  - The apparatus is allowed to cool, and a new sample is prepared.
  - The temperature is then raised quickly to about 15-20°C below the approximate melting point.
  - The heating rate is then slowed to 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as the completion of melting. These two values constitute the melting range.

Understanding a compound's solubility profile across various solvents is fundamental for its purification, formulation, and application.

Principle: A standardized amount of solute is added to a specific volume of solvent. The mixture is agitated, and the extent of dissolution is observed. For acidic compounds like

**Cyclopentylmalonic acid**, solubility in aqueous acidic and basic solutions provides information about its pKa.

Apparatus:

- Test tubes and rack
- Vortex mixer or stirring rod
- Graduated cylinders or pipettes
- Spatula and analytical balance

Procedure:

- Solvent Selection: A range of solvents should be tested, typically including:
  - Water (polar, protic)
  - 5% Aqueous Sodium Bicarbonate ( $\text{NaHCO}_3$ ) (weak base)
  - 5% Aqueous Sodium Hydroxide ( $\text{NaOH}$ ) (strong base)
  - 5% Aqueous Hydrochloric Acid ( $\text{HCl}$ ) (acid)
  - Ethanol (polar, protic organic)
  - Diethyl Ether or Hexane (nonpolar organic)
- Measurement:
  - Approximately 25 mg of **Cyclopentylmalonic acid** is placed into a test tube.
  - 0.75 mL of the selected solvent is added.
  - The test tube is vigorously agitated (e.g., using a vortex mixer) for 60-120 seconds.
- Observation and Classification:

- Soluble: The solid completely dissolves, forming a clear solution.
- Partially Soluble: Some of the solid dissolves, but a noticeable amount remains.
- Insoluble: No significant amount of the solid dissolves.
- Interpretation for **Cyclopentylmalonic Acid**:
  - Water: Expected to be soluble due to the polar carboxylic acid groups.
  - 5%  $\text{NaHCO}_3$  and 5%  $\text{NaOH}$ : Expected to be soluble. As a dicarboxylic acid, it will be deprotonated by both weak and strong bases to form a highly water-soluble carboxylate salt. Effervescence (release of  $\text{CO}_2$ ) would be expected with  $\text{NaHCO}_3$ .
  - 5%  $\text{HCl}$ : Expected to be insoluble or have low solubility, similar to its solubility in water, as the acidic conditions would suppress the ionization of the carboxylic acid groups.
  - Ethanol: Expected to be soluble due to hydrogen bonding between the carboxylic acid groups and the alcohol.

## Visualized Workflows

Diagrams generated using Graphviz provide a clear, logical representation of experimental processes.

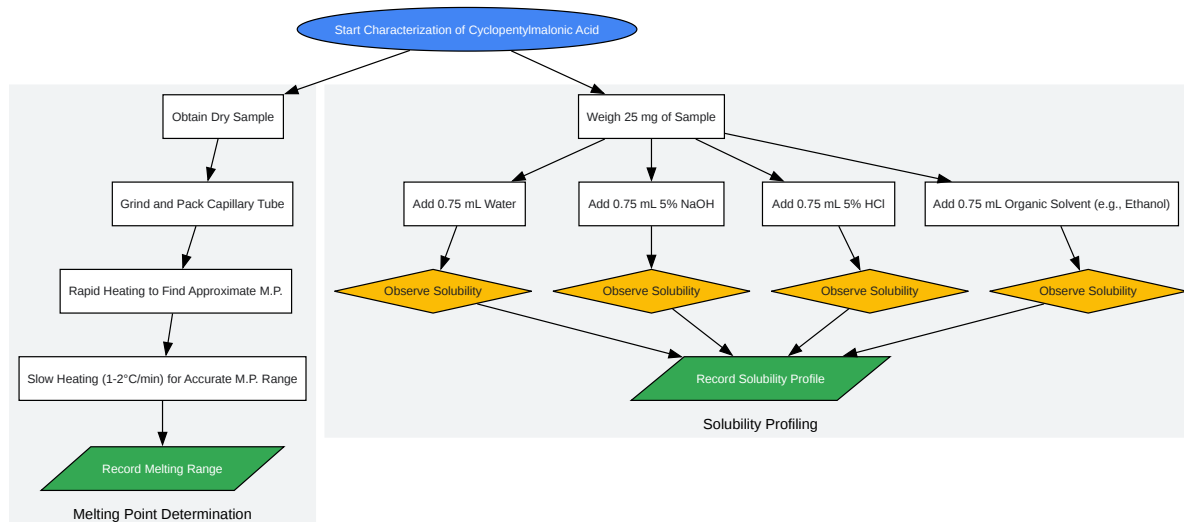


Figure 1. Experimental Workflow for Physical Property Characterization

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Caption: Workflow for determining melting point and solubility.

This guide provides foundational data and methodologies essential for the handling and application of **Cyclopentylmalonic acid** in a research and development setting. The provided protocols offer a standardized approach to verifying the physical properties of this and similar chemical entities.

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## References

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